

Physical Properties of 4-Methoxyphenyl Mesylate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *4-Methoxyphenyl mesylate*

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This technical guide provides a detailed overview of the physical properties of **4-Methoxyphenyl mesylate**, specifically its melting point and solubility. Due to the limited availability of public data for this specific compound, this guide offers predicted properties based on structurally similar compounds and presents comprehensive experimental protocols for their determination in a laboratory setting.

Predicted Physicochemical Properties

While a specific melting point for **4-Methoxyphenyl mesylate** is not readily available in public databases, an estimation can be made by examining related compounds. The general trend for aromatic compounds is an increase in melting point with molecular weight and symmetry.

Table 1: Physical Properties of **4-Methoxyphenyl Mesylate** and Structurally Related Compounds

| Compound Name | Molecular Formula | Molecular Weight (g/mol) | Melting Point (°C) | Solubility |
|------------------------------------------------------------|-------------------------------------------------|----------------------------|--------------------|--------------------------------------------------------------------------------------------------------------------------------------------------|
| 4-Methoxyphenyl Mesylate | C ₈ H ₁₀ O ₄ S | 218.23 | Not Reported | Expected to be soluble in polar organic solvents and have limited solubility in water. |
| 4-Methoxyphenol | C ₇ H ₈ O ₂ | 124.14 | 54-57 | Soluble in ethanol, acetone, chloroform, benzene, and carbon tetrachloride; limited solubility in water. [1] [2] |
| (2E)-1-(4-Methoxyphenyl)-3-(4-methylphenyl)-2-propen-1-one | C ₁₇ H ₁₆ O ₂ | 252.31 | 123-125 | Not specified. |

Based on the properties of these related structures, it is anticipated that **4-Methoxyphenyl mesylate** is a solid at room temperature with a melting point likely above that of 4-methoxyphenol. Its solubility is predicted to be good in polar organic solvents due to the presence of the polar sulfonate group and the methoxy group, which can engage in dipole-dipole interactions. Conversely, its solubility in water is expected to be limited, a common characteristic for many organic esters.

Experimental Protocols for Property Determination

For researchers requiring precise values for the physical properties of **4-Methoxyphenyl mesylate**, the following established experimental protocols are recommended.

Melting Point Determination

The melting point of a solid compound can be accurately determined using the capillary method with a melting point apparatus.[3][4][5][6]

Materials:

- **4-Methoxyphenyl mesylate** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or similar)
- Mortar and pestle (if sample is not a fine powder)
- Spatula

Procedure:

- Sample Preparation: If the **4-Methoxyphenyl mesylate** sample consists of large crystals, gently grind it to a fine powder using a clean, dry mortar and pestle.
- Capillary Tube Loading: Tap the open end of a capillary tube into the powdered sample to collect a small amount of the compound. The sample should be packed to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface or by dropping it through a long glass tube.[6]
- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus.
- Approximate Melting Point Determination: If the melting point is unknown, perform a rapid heating run (10-20 °C per minute) to determine an approximate melting range.[3]
- Accurate Melting Point Determination: Allow the apparatus to cool. Using a fresh sample, heat to a temperature approximately 20°C below the approximate melting point. Then, decrease the heating rate to 1-2 °C per minute.

- Observation and Recording: Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range). A pure compound will typically have a sharp melting range of 1-2 °C.

Solubility Determination

A qualitative and semi-quantitative determination of solubility can be performed by observing the dissolution of the solute in a given solvent. The isothermal shake-flask method is a reliable technique for determining equilibrium solubility.

Materials:

- **4-Methoxyphenyl mesylate** sample
- A selection of solvents (e.g., water, ethanol, methanol, acetone, chloroform, ethyl acetate, hexane)
- Small test tubes or vials with caps
- Spatula or balance for measuring the solute
- Graduated cylinder or pipette for measuring the solvent
- Vortex mixer or orbital shaker
- Constant temperature bath (optional, for temperature-controlled studies)

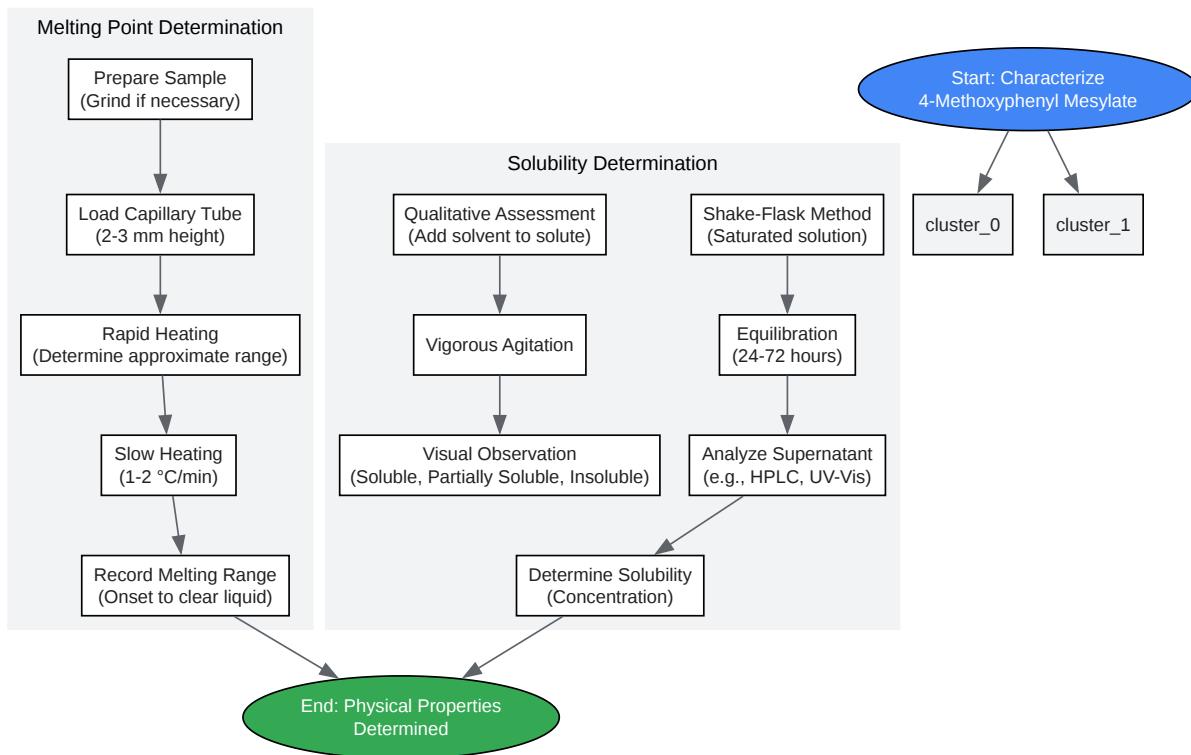
Procedure:

- Qualitative Solubility Assessment:
 - Place a small, known amount of **4-Methoxyphenyl mesylate** (e.g., 10 mg) into a series of labeled test tubes.
 - Add a small volume of each solvent (e.g., 1 mL) to the respective test tubes.
 - Vigorously agitate the tubes (e.g., using a vortex mixer) for 60 seconds.^[7]

- Visually inspect the tubes to determine if the compound has completely dissolved (soluble), partially dissolved (partially soluble), or not dissolved at all (insoluble). Record the observations.
- Semi-Quantitative Solubility (Shake-Flask Method):
 - Add a known excess amount of **4-Methoxyphenyl mesylate** to a vial containing a known volume of the desired solvent.
 - Seal the vial and place it in an orbital shaker at a constant temperature (e.g., 25 °C).
 - Allow the mixture to equilibrate for a sufficient period (typically 24-72 hours) to ensure the solution is saturated.
 - After equilibration, allow the excess solid to settle.
 - Carefully extract a known volume of the supernatant (the clear liquid phase).
 - Analyze the concentration of **4-Methoxyphenyl mesylate** in the supernatant using a suitable analytical technique (e.g., UV-Vis spectroscopy, HPLC).
 - The determined concentration represents the solubility of the compound in that solvent at the specified temperature.

Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the melting point and solubility of **4-Methoxyphenyl mesylate**.



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Caption: Workflow for determining the melting point and solubility of **4-Methoxyphenyl mesylate**.

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